

Personal protective equipment for handling (4-Phenoxyphenyl)methanol

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Compound of Interest

Compound Name: (4-Phenoxyphenyl)methanol

Cat. No.: B189083

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Essential Safety and Handling Guide for (4-Phenoxyphenyl)methanol

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This document provides critical safety and logistical information for the handling, storage, and disposal of **(4-Phenoxyphenyl)methanol** (CAS No. 2215-78-3). The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with standard safety protocols.

Hazard and Protection Summary

(4-Phenoxyphenyl)methanol is a solid chemical that is classified as hazardous. It is harmful if swallowed, can cause skin irritation, and poses a risk of serious eye damage and potential skin sensitization.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure risk.

Hazard Classification	Recommended Personal Protective Equipment (PPE)
Acute Oral Toxicity	Wear a lab coat, and do not eat, drink, or smoke when handling. [1] [2] [3] [4]
Skin Corrosion/Irritation	Wear protective gloves and clothing. [1] [2] [3] [4] Nitrile or neoprene gloves are recommended for handling. [5]
Serious Eye Damage/Irritation	Wear chemical safety goggles or a face shield. [1] [2] [3] [4]
Respiratory/Skin Sensitization	Use in a well-ventilated area or with a fume hood to avoid dust inhalation. [1] [2] [3] [4]

Safe Handling and Operations Protocol

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is strongly recommended, especially when handling larger quantities or when there is a potential for dust generation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles that meet the ANSI Z.87.1 1989 standard are required. A face shield should be worn over safety glasses when there is a risk of splashing or significant dust generation.[\[6\]](#)
- Skin Protection:
 - Wear a lab coat to protect street clothing.
 - Use chemically resistant gloves. Disposable nitrile or neoprene gloves are suitable for incidental contact.[\[5\]](#) Always inspect gloves for any signs of degradation before use and

replace them immediately if contact with the chemical occurs.

- Wear closed-toe shoes.
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or if irritation is experienced, a NIOSH/MSHA approved respirator should be used.[1][2]

General Handling Procedures:

- Read and understand the Safety Data Sheet (SDS) for **(4-Phenoxyphenyl)methanol** before starting any work.[7][8]
- Wash hands thoroughly with soap and water after handling.[1][2][3]
- Avoid creating dust.[1][2][3][4]
- Keep containers tightly closed when not in use.[1][2][3][4][7][9]
- Use dedicated and properly labeled equipment for handling.

Storage and Disposal Plan

Storage:

- Store in a dry, cool, and well-ventilated area.[1][2][3][4]
- Keep the container tightly closed to prevent contamination and exposure to moisture.[1][2][3][4]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Disposal:

- **(4-Phenoxyphenyl)methanol** and any contaminated materials must be disposed of as hazardous waste.[1][2][3]
- Do not dispose of this chemical down the drain or in the regular trash.

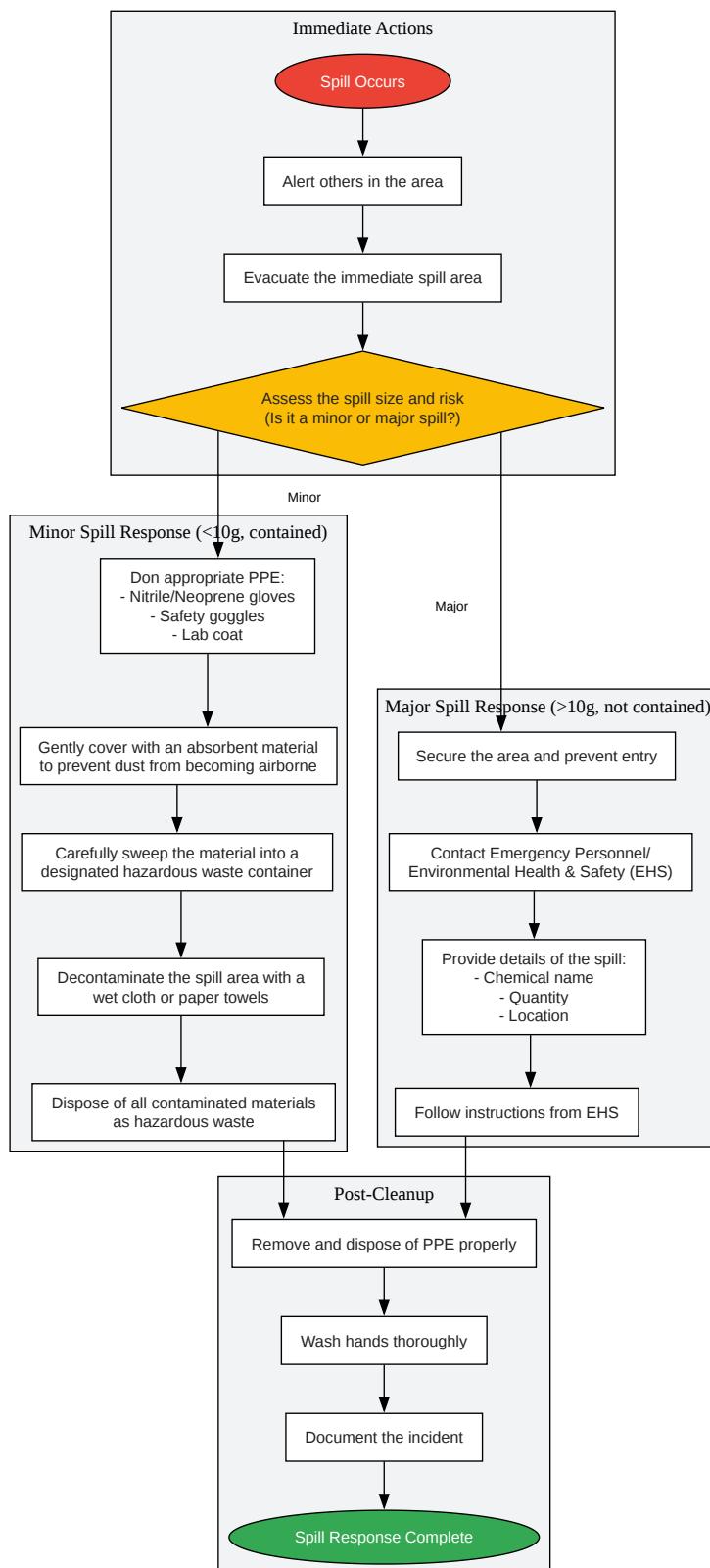
- Collect waste in a properly labeled, sealed, and compatible container.
- Arrange for disposal through a certified hazardous waste disposal service in accordance with all local, state, and federal regulations.[1][2][3]

Emergency Procedures: First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[1][2][10]
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2][10]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2][11]

Chemical Spill Response Workflow

In the event of a spill of **(4-Phenoxyphenyl)methanol**, follow the workflow outlined below.



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Caption: Workflow for responding to a **(4-Phenoxyphenyl)methanol** spill.

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